

Preparing ML350 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: ML350

Cat. No.: B609149

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols and application notes for the preparation of stock solutions of **ML350**, a potent and selective antagonist of the Kappa Opioid Receptor (KOR). These guidelines are intended for researchers, scientists, and drug development professionals utilizing **ML350** in various experimental settings. The information herein, including chemical properties, solution preparation, and storage recommendations, is designed to ensure consistency and accuracy in preclinical studies.

Introduction

ML350 is a small molecule inhibitor with high affinity for the Kappa Opioid Receptor (KOR), exhibiting an IC₅₀ value of 12.6 nM.^[1] As a G-protein coupled receptor (GPCR) antagonist, **ML350** is a valuable tool for investigating the physiological and pathological roles of the KOR signaling pathway. Accurate and consistent preparation of **ML350** stock solutions is critical for obtaining reliable and reproducible experimental results. This document outlines the necessary information and procedures for the proper handling and preparation of **ML350** for in vitro and in vivo studies.

Chemical and Physical Properties of ML350

A summary of the key chemical and physical properties of **ML350** is provided in the table below. This information is essential for accurate calculation of stock solution concentrations.

Property	Value	Source
Molecular Formula	$C_{18}H_{26}BrN_3O_3$	[1]
Molecular Weight	412.32 g/mol	[1]
Purity	≥98%	[1]
Appearance	Solid	[1]
Solubility	Soluble in DMSO	General laboratory practice
Storage of Solid	-20°C	General laboratory practice

Preparation of ML350 Stock Solutions

The following protocol describes the step-by-step procedure for preparing a stock solution of **ML350**. It is recommended to use high-purity, anhydrous Dimethyl Sulfoxide (DMSO) for the initial stock solution.

Materials:

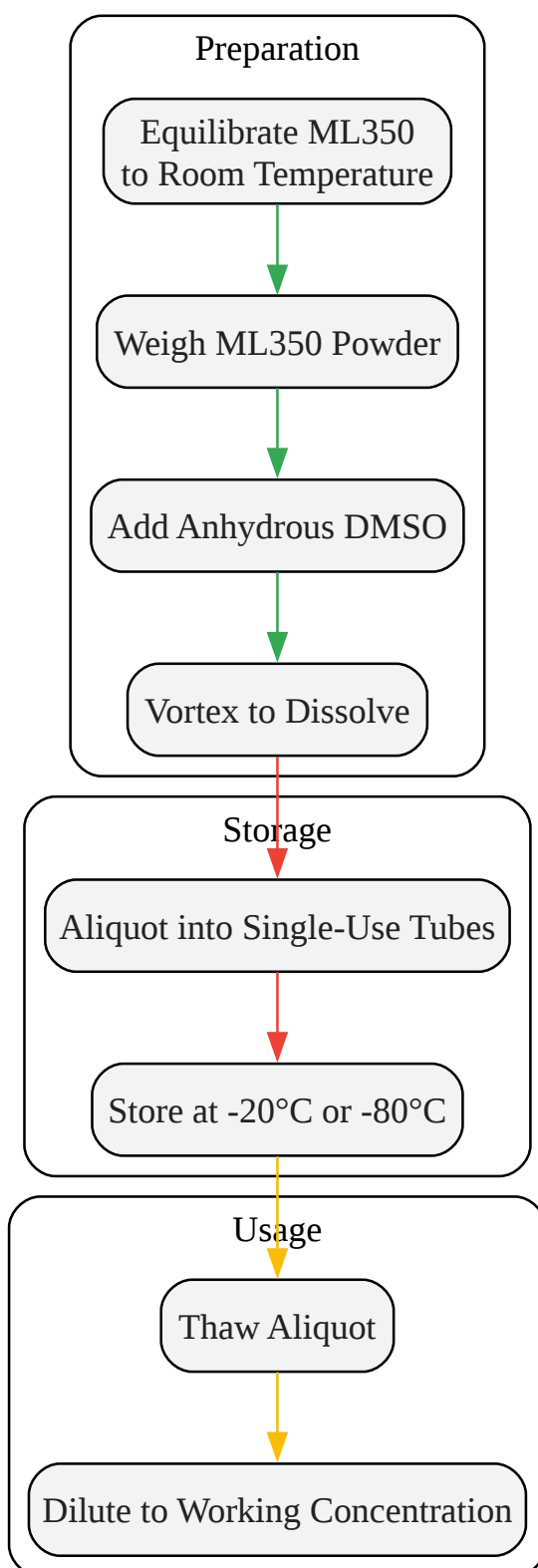
- **ML350** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for a 10 mM Stock Solution:

- Equilibrate **ML350**: Allow the vial of **ML350** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out a precise amount of **ML350** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.123 mg of **ML350**.
 - Calculation:
 - $\text{Weight (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Weight (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 412.32 \text{ g/mol} = 4.123 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **ML350** powder. For the example above, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the **ML350** powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or vials. This minimizes freeze-thaw cycles and potential degradation.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage. When ready to use, thaw an aliquot at room temperature and dilute it to the final working concentration in the appropriate experimental buffer or cell culture medium.

Note on Solvent Choice: While DMSO is the recommended solvent for the primary stock solution, subsequent dilutions into aqueous buffers or media should be done carefully to avoid precipitation. The final concentration of DMSO in the experimental system should be kept low (typically <0.5%) to minimize solvent-induced cellular toxicity.

Experimental Workflow for Stock Solution Preparation

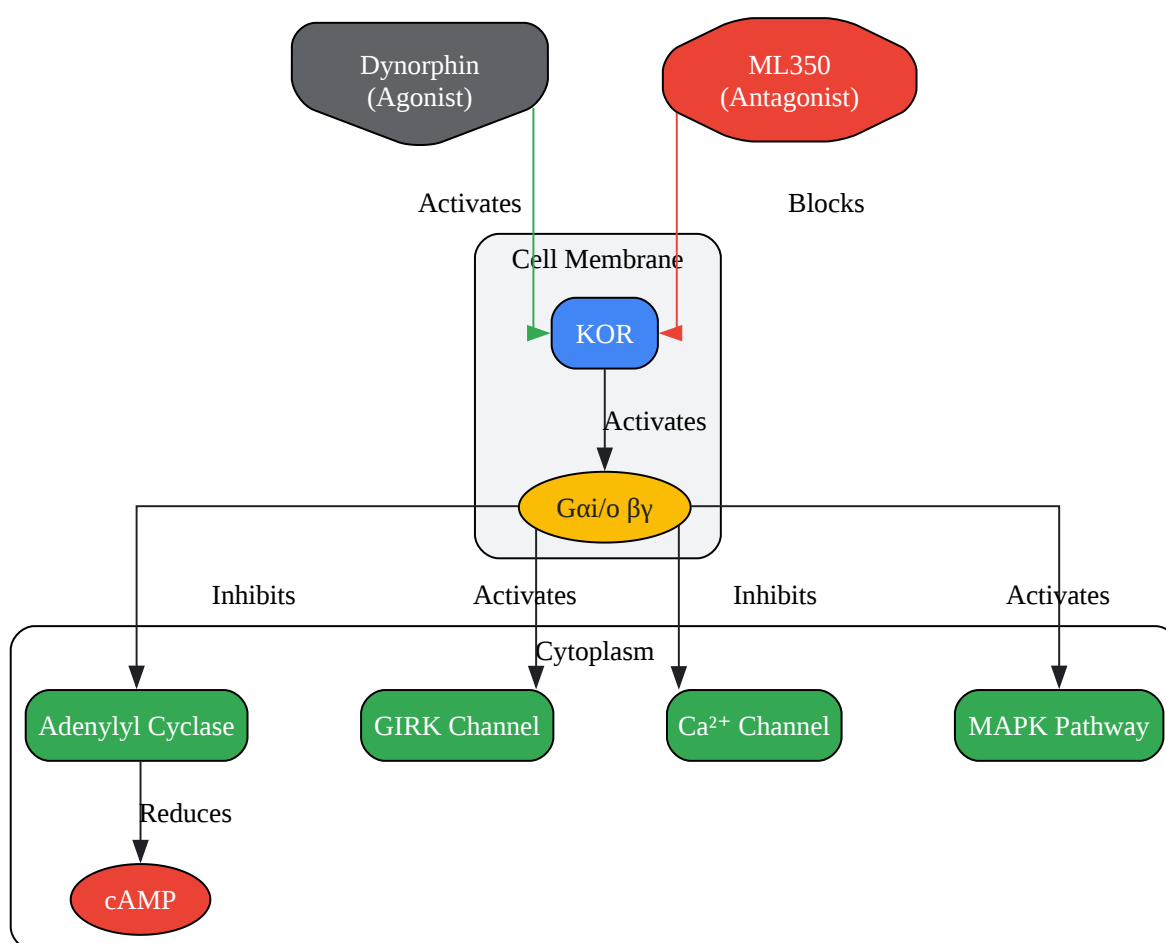


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Caption: Workflow for preparing **ML350** stock solutions.

Kappa Opioid Receptor (KOR) Signaling Pathway

ML350 acts as an antagonist to the Kappa Opioid Receptor, a G-protein coupled receptor. The canonical signaling pathway initiated by KOR activation is depicted below. **ML350** blocks these downstream effects by preventing the binding of endogenous ligands like dynorphin.



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Caption: KOR signaling pathway antagonism by **ML350**.

Stability and Storage

Proper storage of **ML350**, both in solid form and in solution, is crucial for maintaining its activity and ensuring the reproducibility of experiments.

Form	Recommended Storage Temperature	Notes
Solid Powder	-20°C	Protect from light and moisture.
DMSO Stock Solution	-20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles.

It is recommended to use a freshly thawed aliquot for each experiment. The stability of **ML350** in aqueous solutions at room temperature for extended periods has not been determined; therefore, working solutions should be prepared immediately before use.

Conclusion

This document provides a comprehensive guide for the preparation and handling of **ML350** stock solutions for research purposes. Adherence to these protocols will help ensure the integrity of the compound and the reliability of experimental outcomes. Researchers should always consult the specific product information sheet provided by the supplier for the most accurate and up-to-date information on solubility and stability.

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References

- 1. For 2003-2011 Mercedes ML350 Camshaft Position Sensor Walker 51925FWRX 2004 2005 | eBay [ebay.com]

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